

# Physical and chemical properties of Texaline

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## Compound of Interest

Compound Name: *Texaline*

Cat. No.: *B1683118*

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A comprehensive review of available scientific literature reveals that the term "**Texaline**" primarily refers to a specific chemical compound. However, it is important to distinguish this from the trademarked name "Textilene®," which is a synthetic fabric made of PVC-coated polyester used for outdoor furniture and screens.[1][2][3] This guide will focus exclusively on the chemical compound **Texaline**, as requested for a scientific audience.

It is crucial to note at the outset that publicly available research on **Texaline** is limited. While the compound is cataloged in chemical databases and has been the subject of some targeted studies, a comprehensive body of literature detailing extensive experimental protocols and established signaling pathways is not available at this time.

## Physical and Chemical Properties

**Texaline** is a naturally occurring oxazole-containing alkaloid.[4] The majority of its available physical and chemical property data is computationally derived and sourced from chemical databases such as PubChem.

Table 1: Physicochemical Properties of **Texaline**

Property	Value / Description	Data Source
Molecular Formula	<b>C<sub>15</sub>H<sub>10</sub>N<sub>2</sub>O<sub>3</sub></b>	<b>PubChem[5]</b>
Molecular Weight	266.25 g/mol	PubChem[5]
IUPAC Name	5-(1,3-benzodioxol-5-yl)-2-pyridin-3-yl-1,3-oxazole	PubChem[5]
Synonyms	Texaline, 5-(1,3-benzodioxol-5-yl)-2-(3-pyridyl)oxazole	PubChem[5]
CAS Number	115070-72-9	PubChem
Appearance	Not explicitly described in available literature	-
Solubility	Not explicitly described in available literature	-
Melting Point	Not explicitly described in available literature	-
Boiling Point	Not explicitly described in available literature	-

| Density | Not explicitly described in available literature | - |

## Biological Activity and Research Context

**Texaline** has been isolated from plant sources, specifically *Amyris texana* and *A. elemifera*.<sup>[4]</sup> Its primary area of investigation has been in the context of antimicrobial activity.

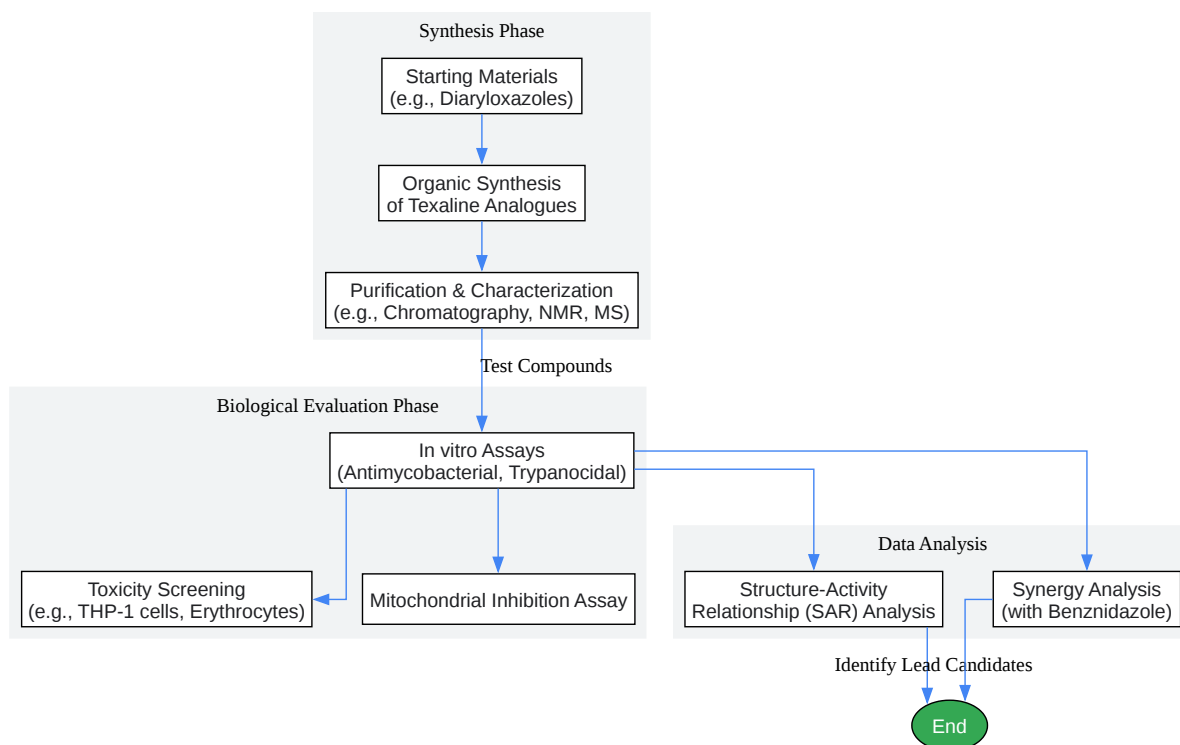
Antimycobacterial and Trypanocidal Studies Research has been conducted on **Texaline** and related synthetic compounds to explore their potential as antimycobacterial agents.<sup>[4]</sup> However, in the assays reported in one key study, **Texaline** itself was found to be inactive against tuberculosis.<sup>[4]</sup> In contrast, some simpler diaryloxazole analogues synthesized during this research showed greater activity.<sup>[4]</sup>

Furthermore, related compounds were evaluated for their efficacy against *Trypanosoma cruzi*, the parasite responsible for Chagas disease. Several of these compounds demonstrated dose-

dependent inhibition of the parasite's mitochondria and showed synergistic effects when combined with the standard drug benznidazole.[4] These active compounds also displayed low toxicity against human cells.[4]

## Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation, synthesis, or biological assays of **Texaline** are not available in the public scientific literature. The available research describes the synthesis of related compounds in general terms but does not provide a reproducible protocol for **Texaline** itself. For instance, the general workflow for synthesizing and evaluating such compounds can be conceptualized as follows:



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Caption: Conceptual workflow for the synthesis and biological evaluation of **Texaline** analogues.

## Signaling Pathways and Mechanism of Action

There is no published information describing the specific signaling pathways modulated by **Texaline** or its precise mechanism of action. The research into related compounds suggests that the mode of action for active analogues may involve the disruption of parasitic mitochondria, but this has not been confirmed or detailed for **Texaline** itself.<sup>[4]</sup> Due to this lack of data, a signaling pathway diagram cannot be constructed.

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